In-Depth Technical Guide: Discovery and Synthesis of Regorafenib Intermediates

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Compound of Interest

Compound Name:	*4-(4-Amino-3-fluorophenoxy)pyridine*
Cat. No.:	*B8450559*

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Executive Summary

Regorafenib (Stivarga®), a multi-kinase inhibitor approved for metastatic colorectal cancer (mCRC) and gastrointestinal stromal tumors (GIST), represents a textbook case of rational drug design evolution.[1] Developed by Bayer, it is the fluoro-analog of Sorafenib (Nexavar®).[1] This guide analyzes the chemical lineage from Sorafenib to Regorafenib, detailing the specific synthetic intermediates that enable this transition.[1] It provides researchers with a rigorous examination of the Structure-Activity Relationship (SAR) logic, Retrosynthetic Analysis, and Process Chemistry protocols required to synthesize the core pharmacophore: 4-(4-amino-3-fluorophenoxy)-N-methylpyridine-2-carboxamide.[1]

Part 1: Discovery Logic & SAR Evolution

The "Fluoro-Switch" Strategy

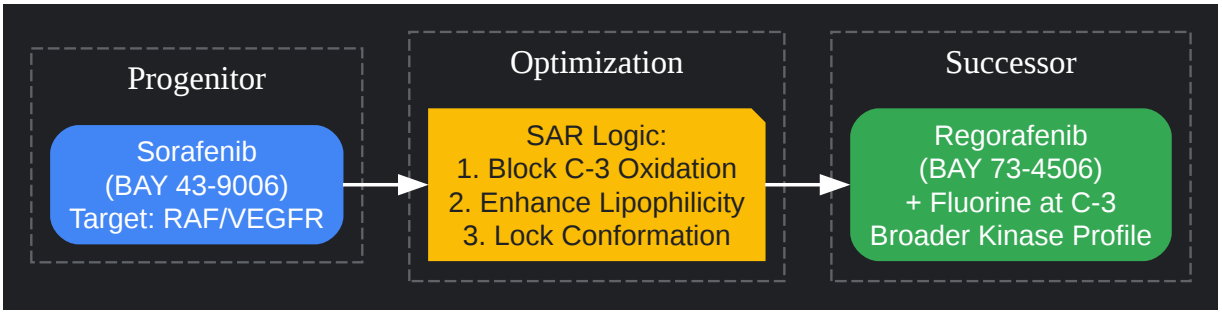
The discovery of Regorafenib was driven by a medicinal chemistry campaign to optimize the metabolic stability and potency of the Sorafenib scaffold. Sorafenib is a diarylurea inhibitor targeting RAF, VEGFR, and PDGFR.[1]

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- The Modification: The introduction of a single fluorine atom at the C-3 position of the central phenyl ring (the phenoxy moiety).
- Mechanistic Impact:
  - Metabolic Blockade: The C-3 position in Sorafenib is a site susceptible to oxidative metabolism (hydroxylation).[1] Fluorine, being bioisosteric to hydrogen but metabolically inert, blocks this site, prolonging the half-life.[1]
  - Conformational Locking: The high electronegativity of fluorine induces a dipole that influences the conformation of the diphenylurea, potentially favoring the bioactive "type II" kinase inhibitor binding mode (DFG-out conformation).[1]
  - Potency Shift: This minor structural change resulted in a distinct kinase profile, notably enhancing potency against TIE2 and VEGFR2, which are critical for tumor angiogenesis.[1]

Comparative Structure Analysis

The following diagram illustrates the structural evolution and the critical "Fluoro-Switch" point.



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Figure 1: The medicinal chemistry evolution from Sorafenib to Regorafenib via the strategic insertion of a fluorine atom.[1]

Part 2: Chemical Intermediates & Retrosynthesis[1]

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The synthesis of Regorafenib relies on the convergence of three critical building blocks. A convergent synthesis strategy is preferred over a linear one to maximize yield and minimize impurity propagation.[1]

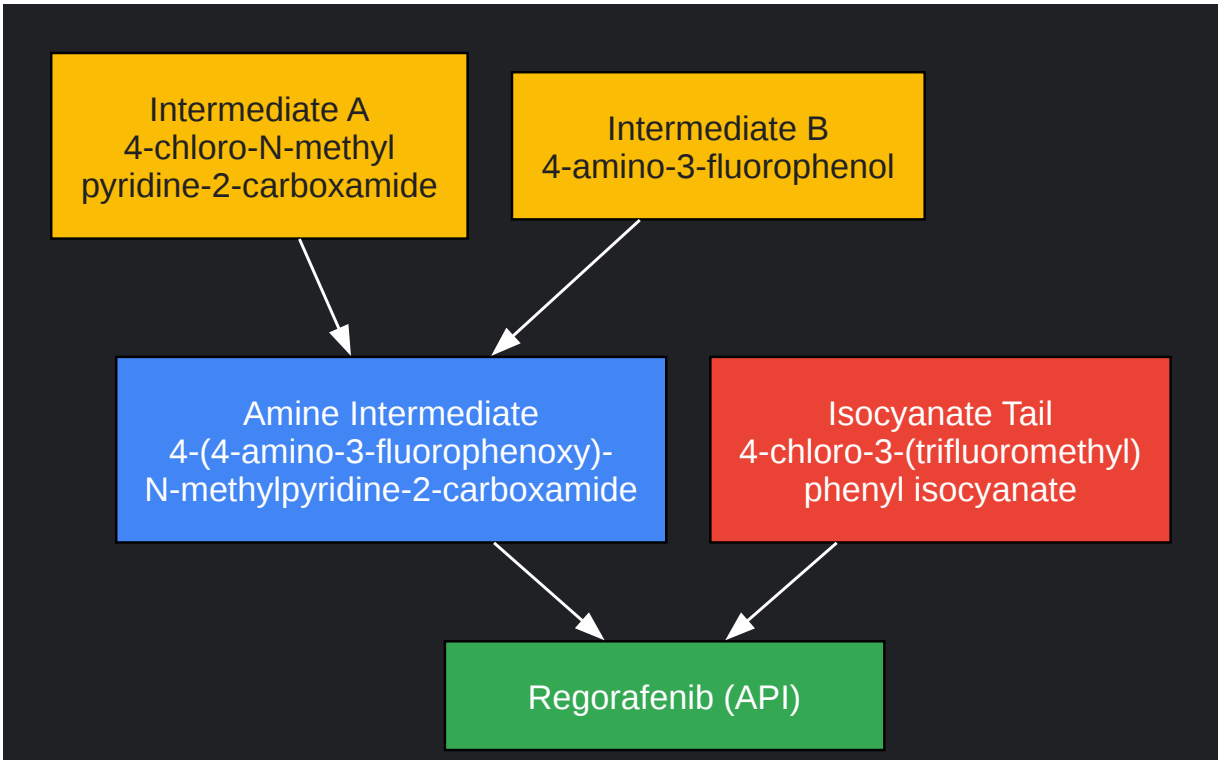
Key Intermediates[1][2][3][4]

- Intermediate A (The Electrophile): 4-chloro-N-methylpyridine-2-carboxamide.[1][2]
  - Role: Provides the "head" of the molecule, interacting with the hinge region of the kinase.
- Intermediate B (The Nucleophile): 4-amino-3-fluorophenol.[1][3]
  - Role: The central linker.[1] The fluorine atom here is the defining feature of Regorafenib.
- Intermediate C (The Urea Source): 4-chloro-3-(trifluoromethyl)phenyl isocyanate.[1][4][5]
  - Role: Provides the hydrophobic "tail" that occupies the allosteric hydrophobic pocket.

Retrosynthetic Pathway

The most robust process route involves the initial coupling of Intermediate A and B to form the ether linkage, followed by urea formation with Intermediate C.

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Figure 2: Retrosynthetic disconnection showing the convergent assembly of Regorafenib.[1]

Part 3: Technical Guide & Experimental Protocols

Synthesis of The Core Amine Intermediate

Target Compound: 4-(4-amino-3-fluorophenoxy)-N-methylpyridine-2-carboxamide.[1][2][3]
Reaction Type: Nucleophilic Aromatic Substitution (

).[1]

Mechanistic Insight

This reaction utilizes the electron-deficient nature of the pyridine ring (activated by the 2-carboxamide group) to facilitate displacement of the 4-chloro group by the phenoxide anion.[1] The presence of the fluorine on the phenol (Intermediate B) slightly reduces the nucleophilicity of the phenoxide compared to the non-fluorinated analog (Sorafenib synthesis), often requiring slightly more vigorous conditions or stronger bases.[1]

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Protocol 1: Preparation of 4-(4-amino-3-fluorophenoxy)-N-methylpyridine-2-carboxamide[1][2][6][7][8]

Reagents & Materials:

- 4-chloro-N-methylpyridine-2-carboxamide (1.0 eq)[1][6]
- 4-amino-3-fluorophenol (1.1 eq)[1][6]
- Potassium tert-butoxide (KOtBu) (1.2 eq)[1]
- Solvent: N,N-Dimethylacetamide (DMAc) or DMF.[1]

Step-by-Step Methodology:

- Dissolution: Charge a reaction vessel with DMAc (10 volumes relative to pyridine substrate). Add 4-amino-3-fluorophenol (1.1 eq) and stir at room temperature under inert atmosphere ( ).
- Base Activation: Slowly add Potassium tert-butoxide (1.2 eq). The reaction is exothermic; maintain temperature .[1] Stir for 30 minutes to generate the potassium phenoxide salt in situ.
  - Critical Control Point: Ensure complete deprotonation before adding the electrophile to prevent side reactions.[1]
- Coupling: Add 4-chloro-N-methylpyridine-2-carboxamide (1.0 eq) to the mixture.
- Heating: Heat the reaction mixture to 80–100°C and hold for 4–6 hours. Monitor reaction progress via HPLC (Target: <1% unreacted chloride).
- Quenching & Isolation: Cool the mixture to 20°C. Slowly add water (antisolvent) to precipitate the product.
- Purification: Filter the resulting solid. Wash the cake with water to remove inorganic salts (KCl) and excess base.[1] Dry under vacuum at 50°C.[1]

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Expected Yield: 85–90% Appearance: Brown to off-white solid.[1]

Synthesis of Regorafenib (Urea Formation)

Reaction Type: Isocyanate Addition.[1]

Mechanistic Insight

The aniline nitrogen of the intermediate attacks the electrophilic carbon of the isocyanate. This reaction is rapid and typically requires no catalyst.[1] The challenge is "Impurity A" (unreacted amine) which is genotoxic; therefore, the reaction is often driven to completion using a slight excess of isocyanate.[1]

Protocol 2: Final Coupling to Regorafenib[1]

Reagents & Materials:

- Amine Intermediate (from Protocol 1) (1.0 eq)[1]
- 4-chloro-3-(trifluoromethyl)phenyl isocyanate (1.05 eq)[1]
- Solvent: Acetone or Toluene.[1][9]

Step-by-Step Methodology:

- Slurry Formation: Suspend the Amine Intermediate in Acetone (5-7 volumes).
- Addition: Add a solution of 4-chloro-3-(trifluoromethyl)phenyl isocyanate (1.05 eq) in Acetone dropwise at room temperature.
- Reaction: The product (Regorafenib) is less soluble than the starting materials and will begin to crystallize/precipitate.[1] Stir at ambient temperature for 2–4 hours.
- Completion: Check HPLC. If unreacted amine >0.1%, add small aliquot (0.05 eq) of isocyanate.[1]
- Isolation: Filter the white precipitate.

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- Polymorph Control (Critical): Regorafenib exists in multiple polymorphs. To ensure the thermodynamically stable form (often monohydrate or specific anhydrate depending on patent claims), the crude solid is often re-slurried or recrystallized from a specific solvent system (e.g., Acetone/Water).[1]

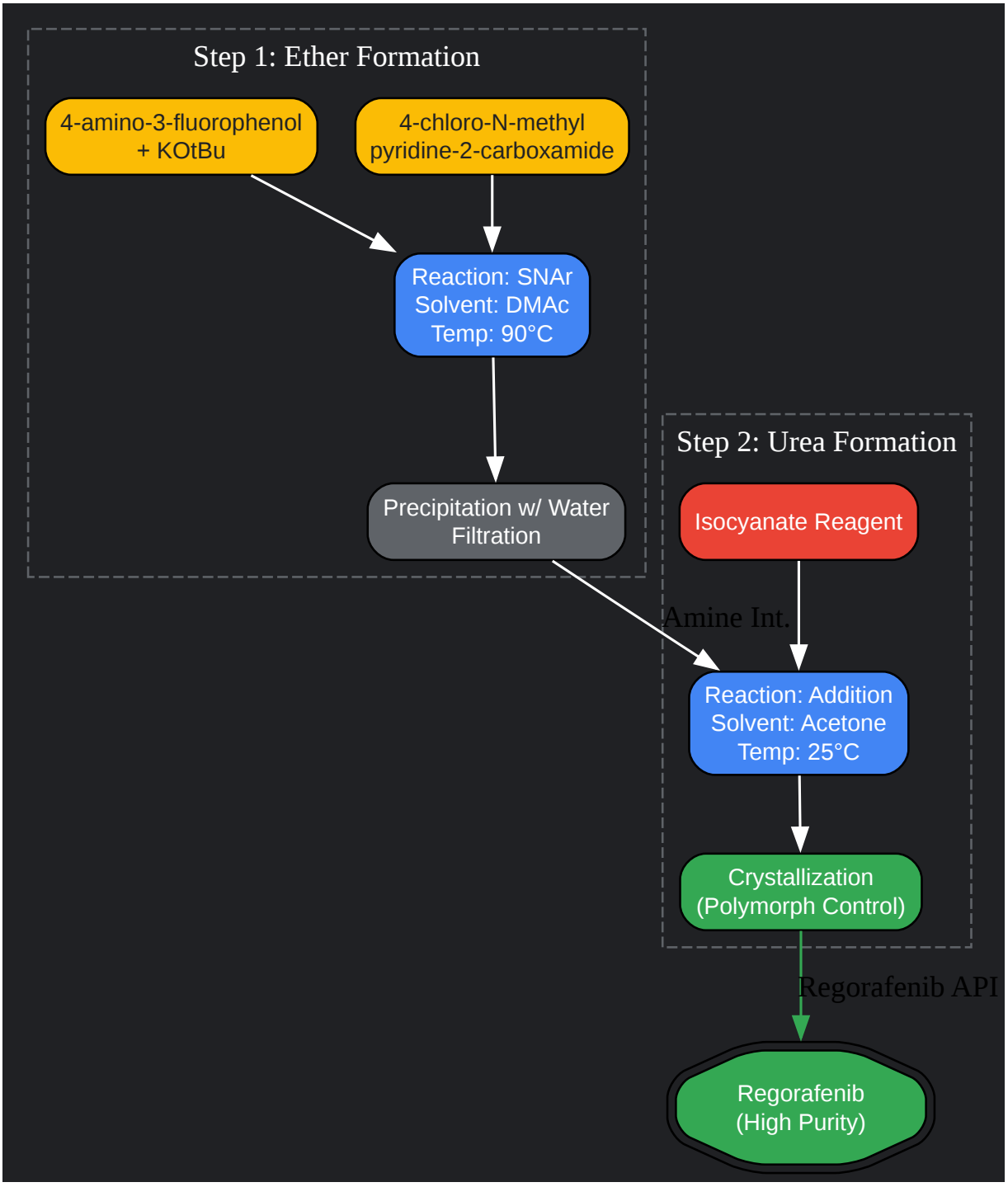
Data Summary Table

Parameter	Specification	Notes
Reaction Temp	20–25°C	Avoid high heat to prevent isocyanate degradation.[1]
Stoichiometry	1.0 : 1.05 (Amine:Isocyanate)	Slight excess ensures consumption of genotoxic amine.[1]
Yield	>90%	High atom economy reaction. [1]
Purity Target	>99.5%	Critical for pharmaceutical grade.

Visualizing the Process Flow

The following diagram details the flow of materials and critical control points (CCPs) in the synthesis.

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Figure 3: Process chemistry workflow for the commercial synthesis of Regorafenib.

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